

Personal protective equipment for handling Bucloxic Acid

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Compound of Interest

Compound Name: *Bucloxic Acid*

Cat. No.: *B1668023*

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Essential Safety and Handling Guide for Bucloxic Acid

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate, essential safety and logistical information for handling **Bucloxic Acid** (CAS No. 32808-51-8). Given the absence of a specific Safety Data Sheet (SDS), this document synthesizes available toxicological data for **Bucloxic Acid** with general safety protocols for its chemical class, which includes aromatic ketones and arylpropionic acid derivatives. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Chemical and Physical Properties

| Property | Value |
|-------------------|--|
| CAS Number | 32808-51-8 |
| Molecular Formula | C ₁₆ H ₁₉ ClO ₃ |
| Molecular Weight | 294.77 g/mol [1] |

Toxicological Data

Limited toxicological data is available for **Bucloxic Acid**. The following oral and intraperitoneal LD50 values have been reported for mice and rats:

| Species | Route | LD50 |
|---------|-----------------|---------------|
| Mouse | Oral | 900 mg/kg[1] |
| Rat | Oral | 120 mg/kg[1] |
| Mouse | Intraperitoneal | 1100 mg/kg[1] |
| Rat | Intraperitoneal | 210 mg/kg[1] |

Note: This data indicates significant toxicity, particularly via the oral route in rats. All handling should be conducted with appropriate precautions to minimize exposure.

Personal Protective Equipment (PPE)

Based on the general handling procedures for aromatic ketones and propionic acid derivatives, the following PPE is mandatory when handling **Bucloxic Acid**:

| Operation | Required PPE |
|-------------------------------|--|
| Handling and Weighing (Solid) | - Safety glasses with side shields or chemical safety goggles- Nitrile gloves- Laboratory coat- N95 dust mask (if there is a risk of generating dust) |
| Preparing Solutions | - Chemical safety goggles or a face shield- Nitrile gloves- Laboratory coat- Work in a chemical fume hood to avoid inhalation of any aerosols. |
| Spill Cleanup | - Chemical safety goggles and a face shield- Heavy-duty nitrile or butyl rubber gloves- Chemical-resistant coveralls or apron- Air-purifying respirator with appropriate cartridges for organic vapors and particulates. |

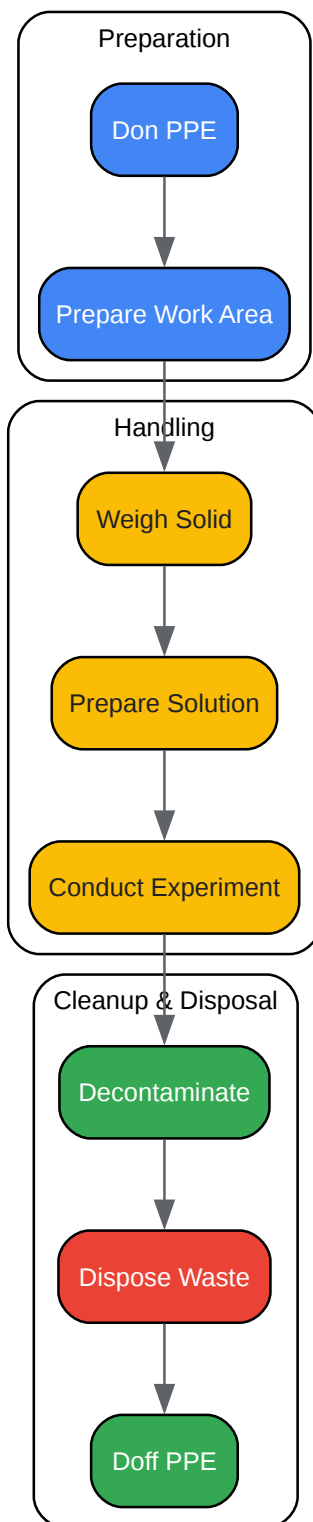
Operational and Disposal Plans

Strict adherence to the following step-by-step procedures is mandatory for the safe handling and disposal of **Bucloxic Acid**.

Experimental Workflow: Handling and Use

The following diagram outlines the standard procedure for safely handling **Bucloxic Acid** in a laboratory setting.

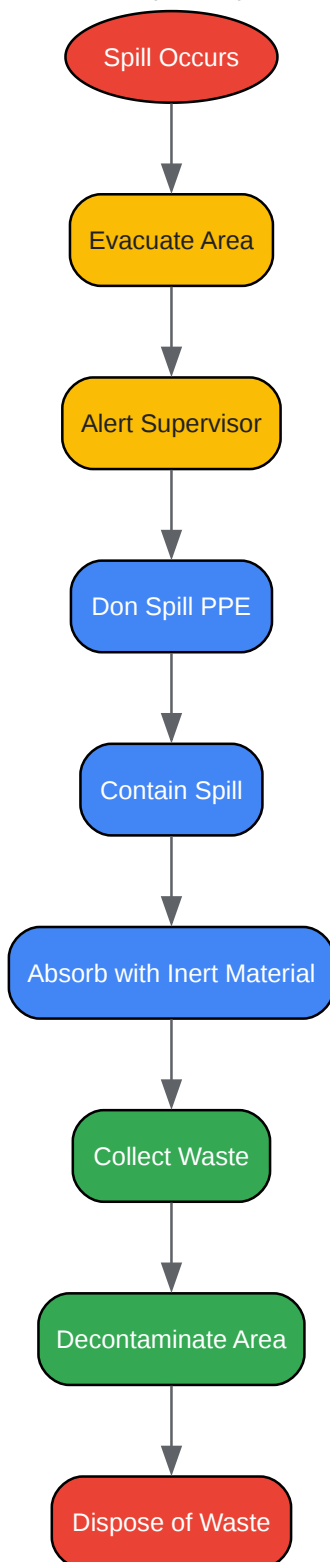
Experimental Workflow: Handling Bucloxic Acid

[Click to download full resolution via product page](#)Handling **Bucloxic Acid** Workflow

Spill Response Plan

In the event of a spill, follow this procedural diagram:

Bucloxic Acid Spill Response Plan



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Bucloxic Acid Spill Response

Disposal Plan

All waste containing **Bucloxic Acid** must be treated as hazardous chemical waste.

- Solid Waste: Collect in a clearly labeled, sealed container.
- Liquid Waste: Collect in a labeled, leak-proof container. Do not mix with other waste streams unless compatibility has been confirmed.
- Contaminated Materials: Any materials used for cleaning spills or contaminated during handling (e.g., gloves, absorbent pads) should be collected in a designated hazardous waste container.

Arrange for disposal through your institution's environmental health and safety office or a licensed chemical waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal.

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References

- 1. Bucloxic Acid [drugfuture.com]
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